

An In-depth Technical Guide on the Chemical Structure and Properties of Belladonnine

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Compound of Interest

Compound Name: *Belladonnine*

Cat. No.: *B1216146*

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Introduction

Belladonnine is a naturally occurring tropane alkaloid found in plants of the Solanaceae family, such as *Atropa belladonna*. It exists as a dimeric compound, structurally distinct from the more commonly known monomeric tropane alkaloids like atropine and scopolamine. **Belladonnine** is formed from the dimerization of apoatropine, which is a dehydration product of atropine.[1] Its complex structure, featuring multiple stereocenters, gives rise to different isomers, primarily α - and β -**belladonnine**. This guide provides a comprehensive overview of the chemical structure, properties, and biological aspects of **belladonnine**, tailored for a technical audience in the fields of chemical and pharmaceutical research.

Chemical Structure and Identification

Belladonnine is structurally a dimer formed from the esterification of two tropine molecules with isotropic acid.[2] Isotropic acid itself is a dimer of atropic acid.[2] The structural complexity results in several stereoisomers. The general chemical formula for **belladonnine** is $C_{34}H_{42}N_2O_4$, with a molecular weight of approximately 542.7 g/mol .[3][4]

Table 1: Chemical Identifiers for **Belladonnine** and its Isomers

Identifier	Belladonnine (General)	α -Belladonnine	β -Belladonnine
CAS Number	510-25-8[3]	5878-33-1[2]	6696-63-5[4]
Molecular Formula	C ₃₄ H ₄₂ N ₂ O ₄ [3]	C ₃₄ H ₄₂ N ₂ O ₄ [2]	C ₃₄ H ₄₂ N ₂ O ₄ [4]
Molecular Weight	542.72 g/mol [3]	542.7 g/mol [2]	542.7 g/mol [4]
IUPAC Name	bis(8-methyl-8-azabicyclo[3.2.1]octan-3-yl) (1S,4S)-4-phenyl-2,3-dihydro-1H-naphthalene-1,4-dicarboxylate[4]	bis((3-endo)-8-methyl-8-azabicyclo[3.2.1]oct-3-yl) (1R,4S)-rel-1,2,3,4-tetrahydro-1-phenyl-1,4-naphthalenedicarboxylate	bis[(1R,5S)-8-methyl-8-azabicyclo[3.2.1]octan-3-yl] (1R,4R)-4-phenyl-2,3-dihydro-1H-naphthalene-1,4-dicarboxylate[4]
InChI Key	GERIGMSHTUAXSI-UHFFFAOYSA-N[3]	GERIGMSHTUAXSI-JGOYBSABSA-N[2]	GERIGMSHTUAXSI-SMQSVUFBSA-N[4]
SMILES String	CN1C2CCC1CC(C2)OC(=O)C3CCC(C4=CC=CC=C4)C(=O)OC6CC7CCC(C6)N7C[5]	CN1[C@H]2CC[C@@H]1C--INVALID-LINK--OC(=O)[C@H]3CC--INVALID-LINK--(c5ccccc35)C(=O)O[C@@H]6C[C@@H]7CC--INVALID-LINK--N7C	CN1[C@@H]2CC[C@H]1CC(C2)OC(=O)[C@@H]3CC--INVALID-LINK--(C5=CC=CC=C5)C(=O)OC6C[C@H]7CC--INVALID-LINK--N7C

Physicochemical Properties

Belladonnine is a crystalline solid. The melting point for what is likely a mixture of isomers is reported as 129 °C. It is sparingly soluble in water and petroleum ether but shows good solubility in organic solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[2]

Table 2: Physical and Chemical Properties of **Belladonnine**

Property	Value	Source
Appearance	Crystals from ethyl acetate	[2]
Melting Point	129 °C	[2]
Solubility	Soluble: Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Sparingly Soluble: Water, Petroleum Ether.	[2]
Exact Mass	542.3145 g/mol	[3]
Elemental Analysis	C: 75.25%, H: 7.80%, N: 5.16%, O: 11.79%	[3]

Note: Specific quantitative data for optical rotation and pKa for the individual isomers are not readily available in the reviewed literature.

Experimental Protocols

Isolation and Purification of **Belladonnine** from *Atropa belladonna*

The following is a general protocol for the extraction of tropane alkaloids from *Atropa belladonna*, which can be adapted for the isolation of **belladonnine**. The separation of α - and β -isomers typically requires chromatographic techniques.

1. Extraction:

- Sample Preparation: Dried and powdered plant material (leaves, roots, or stems) is used.
- Initial Extraction: The powdered material is subjected to extraction with an acidified methanol-water mixture or a chloroform-methanol-ammonia solvent system.[6] Heating may be employed to increase extraction efficiency, though prolonged heating can lead to the formation of **belladonnine** from other alkaloids.[2]

- **Acid-Base Extraction:** The crude extract is subjected to a multi-step acid-base liquid-liquid extraction to separate the alkaloids from other plant constituents. The alkaloids are protonated in an acidic aqueous phase and then deprotonated with a base to be extracted into an organic solvent.

2. Purification:

- **Chromatography:** The crude alkaloid mixture is purified using column chromatography on silica gel or alumina.
- **Isomer Separation:** The separation of α - and β -**belladonnine** can be achieved using High-Performance Liquid Chromatography (HPLC) or Thin-Layer Chromatography (TLC).^[7] A common mobile phase for TLC analysis of tropane alkaloids is a mixture of toluene, ethyl acetate, and diethylamine.^[7]

3. Characterization:

- The purified isomers are characterized using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) to confirm their structure.



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Figure 1: General workflow for the isolation and separation of **belladonnine** isomers.

Chemical Synthesis

While the total synthesis of many tropane alkaloids has been achieved, a specific and detailed protocol for the stereoselective synthesis of **belladonnine** isomers is not widely reported. The key steps would involve the synthesis of isotropic acid with the correct stereochemistry and its subsequent esterification with two molecules of tropine. The synthesis of tropane alkaloid precursors often involves enantioselective deprotonation strategies.

Biological Activity and Signaling Pathways

β -**Belladonnine** has been reported to exhibit selective blocking activity on muscarinic M-receptors in the heart (ED₅₀: 13 μ g/kg).[3] A significantly higher concentration is required to block M-cholinoreceptors in smooth muscles and secretory organs. Additionally, it blocks skeletal N-cholinoreceptors at higher doses (ED₅₀: 50-60 mg/kg).[3]

The primary mechanism of action of belladonna alkaloids is the competitive antagonism of muscarinic acetylcholine receptors (mAChRs).[6] These are G-protein coupled receptors (GPCRs) that mediate the effects of the neurotransmitter acetylcholine.

Muscarinic M2 Receptor Signaling Pathway

The M2 muscarinic receptor, which is selectively blocked by β -**belladonnine**, is coupled to an inhibitory G-protein (Gi). Activation of the M2 receptor leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. The $\beta\gamma$ -subunits of the G-protein can also directly modulate ion channels. The $\beta\gamma$ -subunits of the G-protein can also directly modulate ion channels.



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Figure 2: Simplified M2 muscarinic receptor signaling pathway antagonized by β -**belladonnine**.

Nicotinic Receptor Signaling Pathway

Nicotinic acetylcholine receptors (nAChRs) are ligand-gated ion channels. When acetylcholine binds, the channel opens, allowing the influx of cations (primarily Na⁺ and Ca²⁺), which leads to depolarization of the cell membrane and subsequent cellular responses. β -**Belladonnine** can block these receptors at higher concentrations.

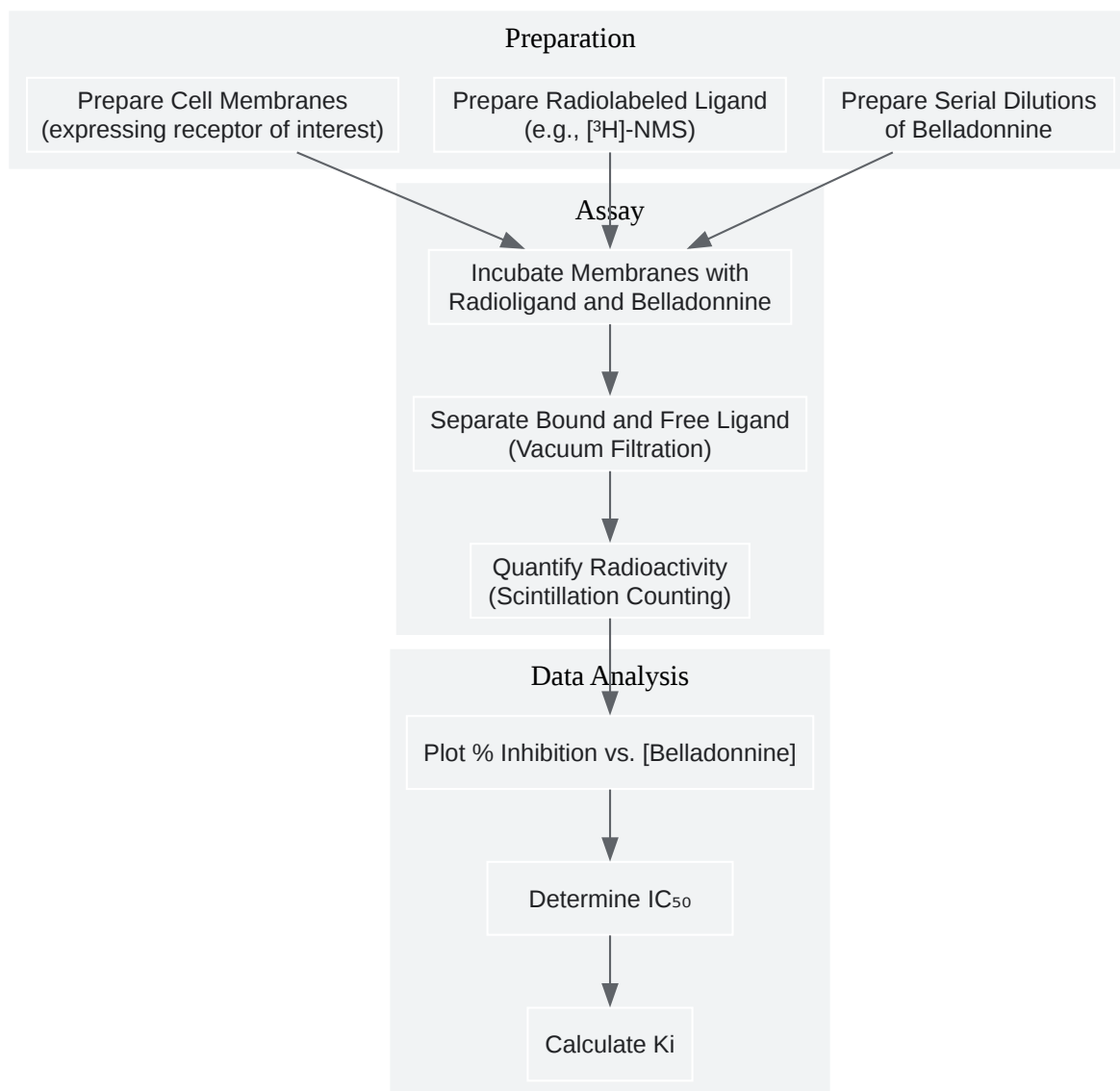


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Figure 3: Simplified nicotinic acetylcholine receptor signaling pathway blocked by β -**belladonnine**.

Experimental Workflow for Receptor Binding Assay

A common method to determine the binding affinity of a compound like **belladonnine** to its target receptor is a competitive radioligand binding assay.



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Figure 4: Experimental workflow for a competitive radioligand binding assay.

Conclusion

Belladonnine represents a structurally complex class of tropane alkaloids with distinct pharmacological properties compared to its monomeric counterparts. Its isomers, α - and β -**belladonnine**, likely possess different biological activities, with β -**belladonnine** showing selectivity for cardiac M2 muscarinic receptors. Further research is warranted to fully elucidate the specific properties of each isomer, develop efficient stereoselective synthetic routes, and explore their full therapeutic potential. The information and protocols provided in this guide serve as a foundational resource for scientists and researchers engaged in the study of this intriguing natural product.

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